

Application Notes and Protocols for Cannabichromevarin (CBCV) Extraction from Plant Material

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Compound of Interest		
Compound Name:	Cannabichromevarin	
Cat. No.:	B3427195	Get Quote

For Researchers, Scientists, and Drug Development Professionals

Introduction

Cannabichromevarin (CBCV) is a non-psychoactive phytocannabinoid found in Cannabis sativa L.[1]. As a varin cannabinoid, it is a propyl homolog of cannabichromene (CBC)[1]. Interest in minor cannabinoids like CBCV is growing due to their potential therapeutic applications. These application notes provide detailed protocols for the extraction and purification of CBCV from plant material, tailored for research, scientific, and drug development purposes. The described methods include supercritical fluid (CO₂) extraction, solvent extraction, and various chromatographic techniques for purification.

Data Presentation: Quantitative Analysis of Extraction and Purification

The efficiency of any extraction and purification process is determined by the yield and purity of the final product. The following tables summarize quantitative data for different techniques. It is important to note that yields can vary significantly based on the starting plant material's potency, the specific parameters of the extraction, and the purification method employed.

Table 1: Supercritical CO₂ Extraction Parameters and Yields



Parameter	Value	Reference
Pressure	250 bar	[2]
Temperature	37 °C	[2]
CO ₂ Density	893.7 kg/m ³	[2]
Extraction Time	180 minutes	[3]
Resultant Yield	Up to 99% of total cannabinoids	[4]

Table 2: Ethanol Extraction Yields

Extraction Method	Temperature	Yield (% of dry biomass)	Reference
Cold Ethanol Soak	-31°C	Not specified for CBCV, but optimized for light-colored cannabinoids	[5]
Room Temperature Soak	Ambient	22-24% (total extract)	[6]

Table 3: Purity Levels Achieved with Different Purification Techniques

Purification Technique	Target Cannabinoid(s)	Achieved Purity	Reference
Flash Chromatography	Cannabinoids	>90%	[7]
Preparative HPLC	CBD, Δ ⁹ -THC, CBC	>97% for CBC	[4]
Centrifugal Partition Chromatography (CPC)	CBD, THC, CBN, CBG, CBCV (enriched)	90-100% for major cannabinoids, enrichment of CBCV	[8]



Experimental Protocols Supercritical Fluid (CO₂) Extraction

Supercritical CO₂ extraction is a preferred method for its ability to produce clean, high-purity extracts without the use of harsh organic solvents.[3][9]

- Preparation of Plant Material:
 - Dry the cannabis plant material to a moisture content of 10-15%.
 - Grind the dried material to a consistent particle size (e.g., 0.5-1.0 mm) to increase the surface area for extraction.[10]
 - Pack the ground material uniformly into the extraction vessel of the supercritical CO₂
 extractor.[11]
- Extraction Parameters:
 - Set the extraction vessel temperature to 37 °C and the pressure to 250 bar.[2]
 - Pump supercritical CO₂ through the extraction vessel. The CO₂ in its supercritical state
 acts as a solvent, dissolving the cannabinoids and terpenes from the plant matrix.[3]
- Fractionation and Collection:
 - Route the cannabinoid-rich supercritical CO₂ to a separator vessel.
 - Reduce the pressure and adjust the temperature in the separator to allow the CO₂ to return to its gaseous state, causing the cannabinoids and terpenes to precipitate.[3]
 - Collect the crude extract from the separator. The gaseous CO₂ can be recycled for subsequent extractions.[12]
- Post-Extraction Processing (Winterization):
 - Dissolve the crude extract in ethanol (e.g., 10:1 ethanol to extract ratio).



- Chill the solution at -20°C to -80°C for 24-48 hours to precipitate waxes and lipids.
- Filter the cold solution through a filter paper to remove the precipitated fats and waxes.
- Remove the ethanol from the filtered solution using a rotary evaporator to obtain a purified crude oil.

Solvent (Ethanol) Extraction

Ethanol extraction is a versatile and efficient method for producing full-spectrum cannabis extracts.[10][13]

- Preparation of Plant Material:
 - Dry and grind the cannabis material as described for CO₂ extraction.[10]
- Extraction:
 - Cold Extraction (for higher purity):
 - Chill food-grade ethanol to approximately -40°C.
 - Submerge the ground plant material in the cold ethanol and agitate for a short period (e.g., 3-5 minutes). This minimizes the extraction of chlorophyll and waxes.
 - Room Temperature Extraction (for higher yield):
 - Soak the ground plant material in room temperature food-grade ethanol for a longer duration (e.g., 20-30 minutes) with agitation.[2][10]
- Filtration:
 - Separate the ethanol-cannabinoid mixture from the solid plant material using a filtration system (e.g., Buchner funnel with filter paper).[13]
- Solvent Recovery:



- Evaporate the ethanol from the filtered solution using a rotary evaporator or a falling film evaporator to recover the crude cannabis oil.[10] The evaporated ethanol can be condensed and reused.
- Post-Extraction Processing:
 - The resulting crude oil can be further purified using chromatography.

Purification by Flash Chromatography

Flash chromatography is a rapid purification technique used to separate cannabinoids from the crude extract.[14][15]

- Preparation:
 - Dissolve the crude cannabis extract in a minimal amount of a suitable solvent (e.g., hexane or a mixture of hexane and ethyl acetate).
 - Pack a flash chromatography column with silica gel as the stationary phase.[15]
- Elution:
 - Load the dissolved extract onto the top of the silica column.
 - Apply pressure (using compressed air or a pump) to force the mobile phase (a solvent or a gradient of solvents) through the column.[15]
 - Different cannabinoids will travel through the column at different rates based on their polarity, allowing for their separation.
- Fraction Collection:
 - Collect the eluting solvent in fractions.
 - Analyze the fractions using Thin Layer Chromatography (TLC) or High-Performance Liquid
 Chromatography (HPLC) to identify the fractions containing CBCV.



• Solvent Removal:

 Combine the CBCV-rich fractions and remove the solvent using a rotary evaporator to obtain the purified CBCV concentrate.

High-Purity Isolation by Preparative High-Performance Liquid Chromatography (Prep-HPLC)

Preparative HPLC is used for the final purification step to achieve high-purity CBCV isolate.[16]

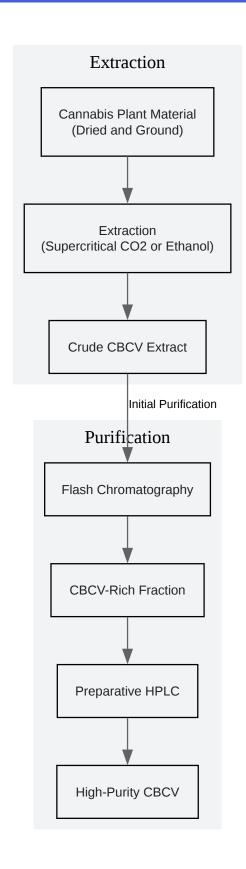
- Method Development (Analytical Scale):
 - Develop an analytical HPLC method to achieve baseline separation of CBCV from other cannabinoids. A C18 column is commonly used for reversed-phase chromatography.
 - Optimize the mobile phase composition (e.g., a gradient of water and acetonitrile or methanol) and flow rate.[19]
- Scale-Up to Preparative Scale:
 - Use a preparative HPLC system with a larger column packed with the same stationary phase as the analytical column.
 - Adjust the flow rate and injection volume for the larger column dimensions.
- Purification:
 - Dissolve the partially purified CBCV concentrate in the mobile phase.
 - Inject the sample onto the preparative HPLC column.
 - Collect the fraction corresponding to the CBCV peak as it elutes from the column.
- Post-Purification:



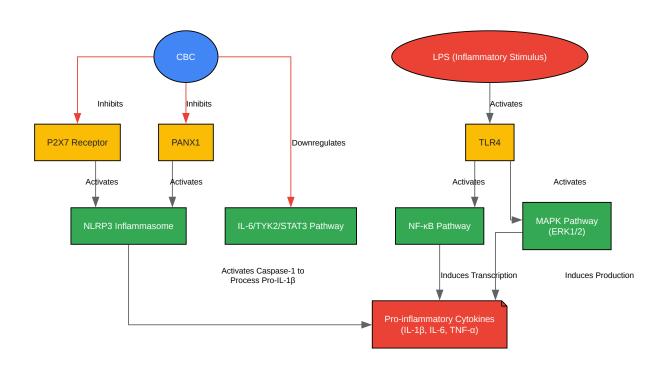
• Remove the solvent from the collected fraction, typically by rotary evaporation followed by vacuum drying, to yield high-purity CBCV.

Mandatory Visualizations









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Methodological & Application





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